

Protocol for the Synthesis of N-doped TiO₂ Photocatalysts from Titanium Oxysulfate

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Compound of Interest

Compound Name: Titanium(IV) oxysulfate

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This document provides a detailed protocol for the preparation of nitrogen-doped titanium dioxide (N-doped TiO₂) photocatalysts using titanium oxysulfate (TiOSO₄) as a precursor. The synthesis involves the hydrolysis of TiOSO₄ in the presence of a nitrogen source, followed by calcination to produce crystalline N-doped TiO₂. This method offers a cost-effective and straightforward route to visible-light-active photocatalysts.

Quantitative Data Summary

The following table summarizes key quantitative parameters from a representative synthesis of N-doped TiO₂ from TiOSO₄, highlighting the effect of calcination temperature on the material's properties.

Calcination Temperature (°C)	Average Crystallite Size (nm)	Nitrogen Content (wt%)	Sulfur Content (wt%)	BET Surface Area (m ² /g)	Bandgap Energy (eV)
350	16 ^[1]	0.54	1.35	~150	~2.9
400	22	0.32	0.45	~120	~3.0
500	35	0.15	<0.1	~80	~3.1
600	50	<0.1	<0.1	~50	~3.2

Experimental Protocol

This protocol details the step-by-step procedure for the synthesis of N-doped TiO₂ photocatalysts from titanium oxysulfate.

Materials and Reagents

- Titanium oxysulfate (TiOSO₄·xH₂O)
- Ammonium hydroxide (NH₄OH, 25% aqueous solution)
- Deionized (DI) water
- Ethanol

Equipment

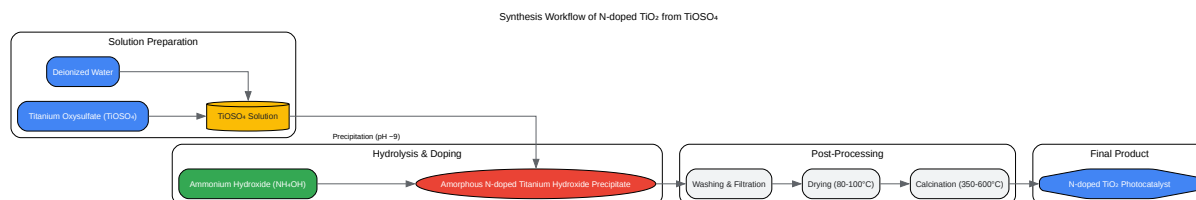
- Magnetic stirrer with heating plate
- Beakers and graduated cylinders
- pH meter
- Büchner funnel and filter paper
- Drying oven
- Tube furnace

Procedure

- Preparation of Titanium Precursor Solution:
 - Dissolve titanium oxysulfate in deionized water to achieve a desired concentration (e.g., 0.5 M).
 - Stir the solution vigorously at room temperature until the TiOSO₄ is completely dissolved.
- Hydrolysis and Nitrogen Doping:

- While stirring the TiOSO_4 solution, slowly add ammonium hydroxide solution dropwise. The ammonium hydroxide acts as both a precipitating agent and the nitrogen source.[2][3]
- Monitor the pH of the solution continuously and continue adding ammonium hydroxide until a pH of approximately 9 is reached.
- A white precipitate of titanium hydroxide will form.
- Continue stirring the suspension for an additional 1-2 hours to ensure complete precipitation and homogeneous mixing.
- Washing and Filtration:
 - Separate the precipitate from the solution by vacuum filtration using a Büchner funnel.
 - Wash the collected solid residue thoroughly with deionized water to remove any unreacted salts and impurities. Repeat the washing step several times.
 - Finally, wash the precipitate with ethanol to facilitate drying.
- Drying:
 - Transfer the washed precipitate to a drying oven and dry at 80-100 °C for 12-24 hours, or until a constant weight is achieved. The result is a fine, amorphous powder.
- Calcination:
 - Place the dried powder in a ceramic crucible or boat and transfer it to a tube furnace.
 - Heat the sample under a controlled atmosphere (e.g., air or nitrogen flow) to the desired calcination temperature (typically in the range of 350-600 °C).[4]
 - Maintain the temperature for a specified duration (e.g., 2-4 hours) to induce crystallization and nitrogen incorporation into the TiO_2 lattice.
 - After calcination, allow the furnace to cool down to room temperature naturally.
 - The resulting yellow-tinged powder is the N-doped TiO_2 photocatalyst.

Experimental Workflow



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Caption: Experimental workflow for the synthesis of N-doped TiO₂.

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